

PNU-282987 Technical Support Center: Solubility and Handling Guide

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Compound of Interest

Compound Name: PNU-282987 free base

Cat. No.: B160764

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of PNU-282987. Below you will find troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure successful use in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is PNU-282987 and what is its primary mechanism of action?

A1: PNU-282987 is a potent and highly selective agonist for the $\alpha 7$ nicotinic acetylcholine receptor (nAChR), with a K_i value of 26 nM for the rat receptor. It shows negligible activity at other nAChR subtypes and most other neurotransmitter receptors, with the exception of the 5-HT₃ receptor, where it acts as a functional antagonist with an IC_{50} of 4541 nM.^[1] Its primary mechanism of action is the activation of $\alpha 7$ nAChRs, which are ligand-gated ion channels involved in various cognitive and neurological processes.

Q2: In which solvents is PNU-282987 soluble?

A2: PNU-282987 exhibits solubility in a range of common laboratory solvents. Dimethyl sulfoxide (DMSO) and ethanol are effective solvents.^{[2][3]} It is also soluble in aqueous solutions like phosphate-buffered saline (PBS) and water, though some sources indicate it is insoluble in water alone while others report high solubility, suggesting that the hydrochloride salt form is readily water-soluble.^[3] For detailed concentrations, please refer to the solubility data table below.

Q3: I am having trouble dissolving PNU-282987. What should I do?

A3: If you encounter precipitation or difficulty dissolving the compound, gentle warming and/or sonication can be used to aid dissolution.^[1] It is also crucial to use fresh, high-quality solvents. For instance, hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of PNU-282987; therefore, using a newly opened bottle of DMSO is recommended.^{[1][3]}

Q4: How should I prepare and store stock solutions of PNU-282987?

A4: To prepare stock solutions, it is recommended to add the solvent to the solid compound. For long-term storage, stock solutions in DMSO or other organic solvents should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for up to 6 months or -80°C for up to one year.^[1] If water is used as the solvent, the solution should be filtered and sterilized with a 0.22 µm filter before use.^[1] Reconstituted solutions are stable for up to 3 months at -20°C.

Solubility Data

The following table summarizes the solubility of PNU-282987 in various solvents as reported by different suppliers.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Supplier/Source	Notes
DMSO	53	200.18	Selleck Chemicals[3]	Use fresh, non-hygroscopic DMSO.
30	~113.3	Cayman Chemical[2]		
26.48	100	Tocris Bioscience		
17.5	58.10	MedChemExpress[1]	Requires sonication.	
Ethanol	53	~200.18	Selleck Chemicals[3]	
20	~75.5	Cayman Chemical[2]		
Water	50	166.00	MedChemExpress[1]	Hydrochloride salt; requires sonication.
Insoluble	-	Selleck Chemicals[3]	Refers to the free base.	
100 mM	-	Sigma-Aldrich	Hydrochloride salt.	
PBS (pH 7.2)	50	166.00	MedChemExpress[1]	
5	~18.9	Cayman Chemical[2]		
DMF	10	~37.8	Cayman Chemical[2]	
1eq. HCl	26.48	100	Tocris Bioscience	

Molecular Weight of PNU-282987 (free base) is approximately 264.75 g/mol . The hydrochloride salt has a molecular weight of approximately 301.21 g/mol .^{[1][2]}

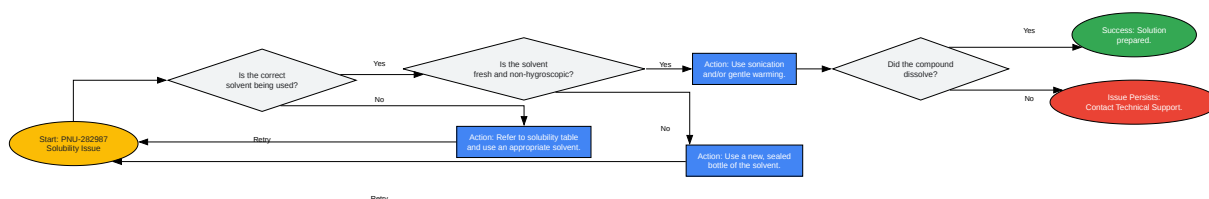
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- **Weighing:** Accurately weigh out the desired amount of PNU-282987 powder. For example, to make 1 mL of a 10 mM solution, you would need approximately 2.65 mg of the free base or 3.01 mg of the hydrochloride salt.
- **Solvent Addition:** Add the appropriate volume of fresh, high-purity DMSO to the vial containing the PNU-282987 powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution briefly. If the compound does not fully dissolve, use an ultrasonic bath for 5-10 minutes. Gentle warming (e.g., in a 37°C water bath) can also be applied if necessary.^[1]
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in appropriate vials. Store these aliquots at -20°C or -80°C for long-term stability.^[1]

Troubleshooting Guide

This guide addresses common issues encountered during the handling and use of PNU-282987.

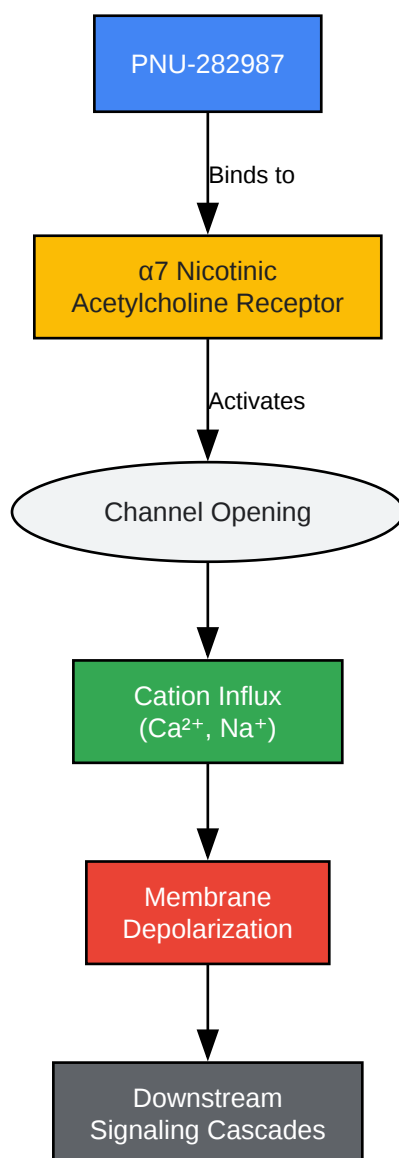


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Caption: Troubleshooting workflow for PNU-282987 solubility issues.

Signaling Pathway

PNU-282987 acts as an agonist at the $\alpha 7$ nicotinic acetylcholine receptor, a ligand-gated ion channel. Upon binding, it causes the channel to open, leading to an influx of cations, primarily Ca^{2+} and Na^{+} . This influx results in membrane depolarization and the activation of various downstream signaling cascades.



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Caption: Simplified signaling pathway of PNU-282987 via the α7 nAChR.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. selleckchem.com [selleckchem.com]
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